

# An In-depth Technical Guide to Allyl Propyl Disulfide (CAS 2179-59-1)

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## Compound of Interest

Compound Name: *Allyl propyl disulfide*

Cat. No.: *B1197967*

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## Abstract

**Allyl propyl disulfide** (APDS), a prominent organosulfur compound found in onions, garlic, and other *Allium* species, is a subject of growing interest in the scientific community. This volatile, pale-yellow liquid, characterized by its pungent odor, has demonstrated a range of biological activities with potential therapeutic applications. This technical guide provides a comprehensive overview of the physicochemical properties, toxicology, and known biological effects of **allyl propyl disulfide**. It details experimental protocols for its analysis and for investigating its key bioactivities, including its hypoglycemic effects and its role as a cytochrome P450 enzyme inhibitor. This document aims to serve as a foundational resource for researchers and professionals engaged in the study and development of this compound for pharmaceutical and other scientific applications.

## Physicochemical Properties

**Allyl propyl disulfide** is a small molecule with a distinct chemical structure that contributes to its characteristic properties. A summary of its key physicochemical data is presented in Table 1.

Property	Value	Reference
CAS Number	2179-59-1	[1]
Molecular Formula	C6H12S2	[1]
Molecular Weight	148.29 g/mol	[2]
Appearance	Pale-yellow liquid	[2]
Odor	Strong, pungent, onion-like	[2]
Boiling Point	66-68 °C at 16 mmHg	[2]
Melting Point	-15 °C	[1]
Density	0.984 g/cm <sup>3</sup>	[1]
Flash Point	54.4 °C (129.9 °F)	[1]
Solubility in Water	Insoluble	[1]
Refractive Index	1.5219 @ 20 °C/D	[2]
Vapor Density	5.1 (air = 1)	[2]

## Toxicology and Safety

The toxicological profile of **allyl propyl disulfide** indicates that it is a mild irritant and requires careful handling. The available quantitative and qualitative toxicological data are summarized below.

### Acute Toxicity

Route of Exposure	Species	Value	Reference
Oral	Rat	LD50: 2980 mg/kg	[3]
Dermal	Rabbit	No data available	
Inhalation	Not specified	No data available	

## Hazard Information

**Allyl propyl disulfide** is classified as a combustible liquid and an irritant.[4][5] It can cause irritation to the eyes, skin, and respiratory system.[4][6] In case of exposure, immediate irrigation of the eyes and washing of the skin are recommended.[6] For inhalation, moving to fresh air and seeking medical attention is advised.[5] It is incompatible with strong oxidizing agents.[5] The New Jersey Department of Health and Senior Services notes that this compound has not been tested for its carcinogenic or reproductive effects.[7]

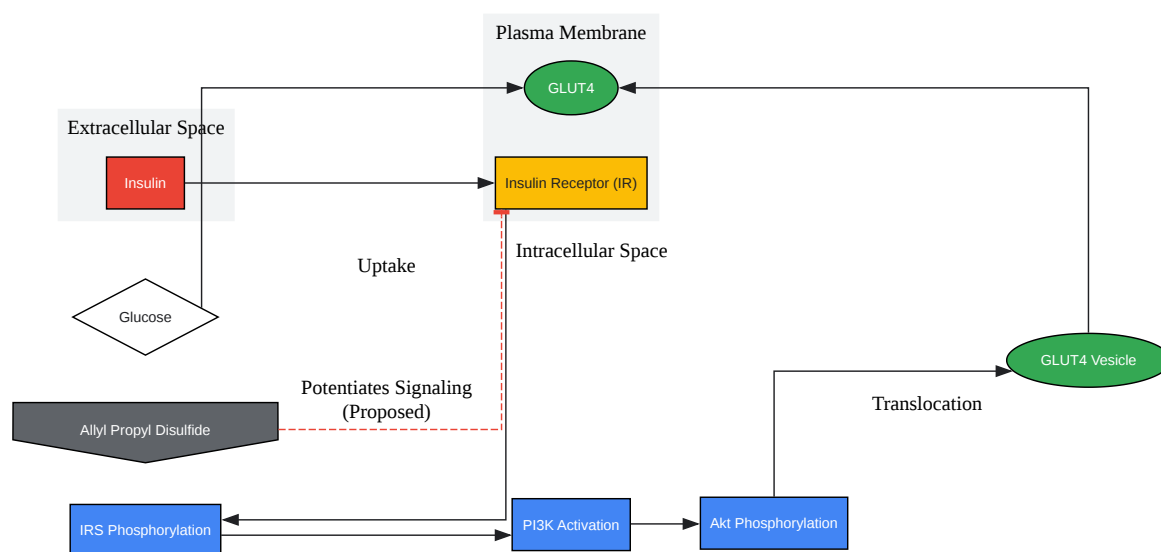
## Biological Activities and Mechanism of Action

**Allyl propyl disulfide** exhibits several biological activities, with its hypoglycemic and enzyme-inhibiting properties being the most studied.

### Hypoglycemic Effect

Studies have shown that **allyl propyl disulfide** can significantly lower blood glucose levels.[8] This effect is thought to be mediated through an "insulin sparing action," where the compound may interact with sites that inactivate insulin, thereby increasing the availability of active insulin.[9]

While the precise signaling pathway for **allyl propyl disulfide's** hypoglycemic effect is not fully elucidated, it is hypothesized to involve the modulation of the insulin signaling cascade. Organosulfur compounds, in general, have been shown to influence key components of this pathway.[10][11][12][13][14] A proposed pathway is illustrated in the diagram below.



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Caption: Proposed mechanism of **allyl propyl disulfide** in enhancing insulin signaling.

## Cytochrome P450 Inhibition

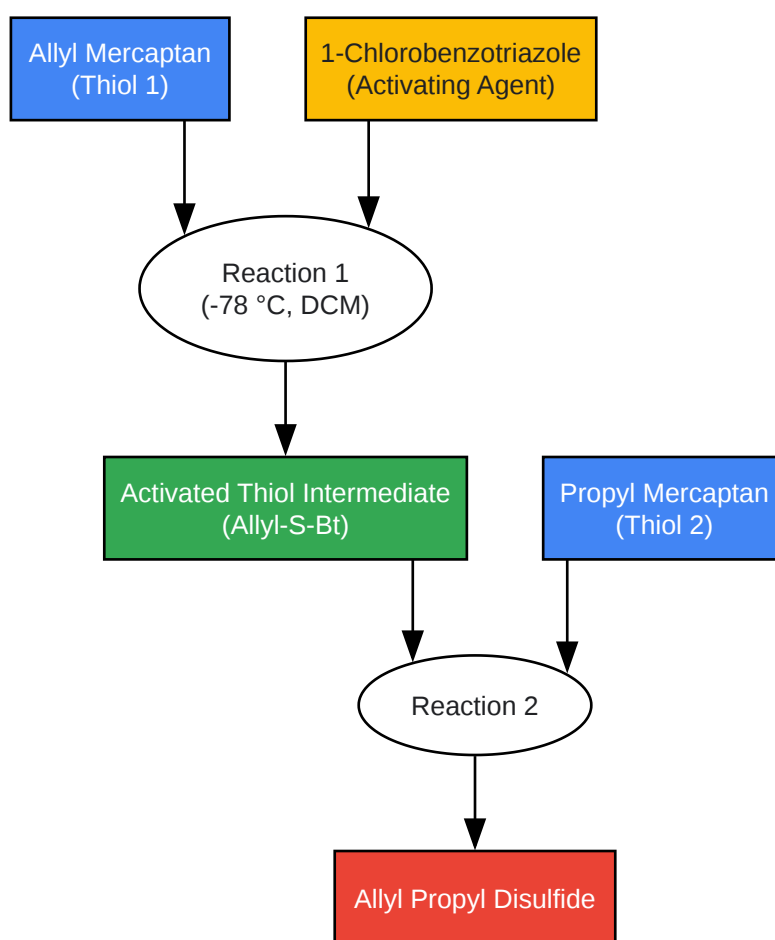
**Allyl propyl disulfide** has been identified as an inhibitor of human cytochrome P450 2A6 (CYP2A6).[15] This enzyme is involved in the metabolism of various xenobiotics, including nicotine.[15] Inhibition of CYP2A6 can have significant implications for drug-drug interactions.

## Experimental Protocols

This section provides detailed methodologies for key experiments related to **allyl propyl disulfide**.

## Synthesis of Allyl Propyl Disulfide

A general and efficient one-pot method for the synthesis of unsymmetrical disulfides like **allyl propyl disulfide** can be adapted from the literature.<sup>[8][16][17][18][19]</sup> This method avoids harsh oxidizing agents.



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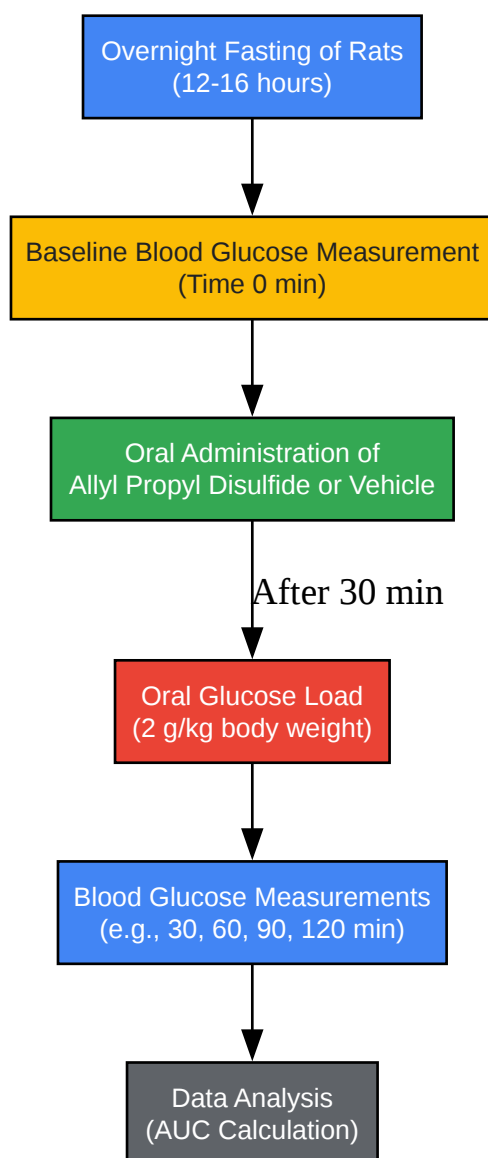
Caption: Workflow for the one-pot synthesis of **allyl propyl disulfide**.

- In a round-bottom flask under an inert atmosphere, dissolve allyl mercaptan in dichloromethane (DCM).
- Cool the solution to -78 °C.
- Slowly add a solution of 1-chlorobenzotriazole in DCM.

- Stir the mixture at -78 °C for 30 minutes to form the activated thiol intermediate.
- Add propyl mercaptan to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with DCM.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by fractional distillation under reduced pressure.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

## In Vivo Hypoglycemic Activity Assessment (Oral Glucose Tolerance Test)

The following protocol is a standard method to assess the effect of a compound on glucose tolerance in a rat model.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)



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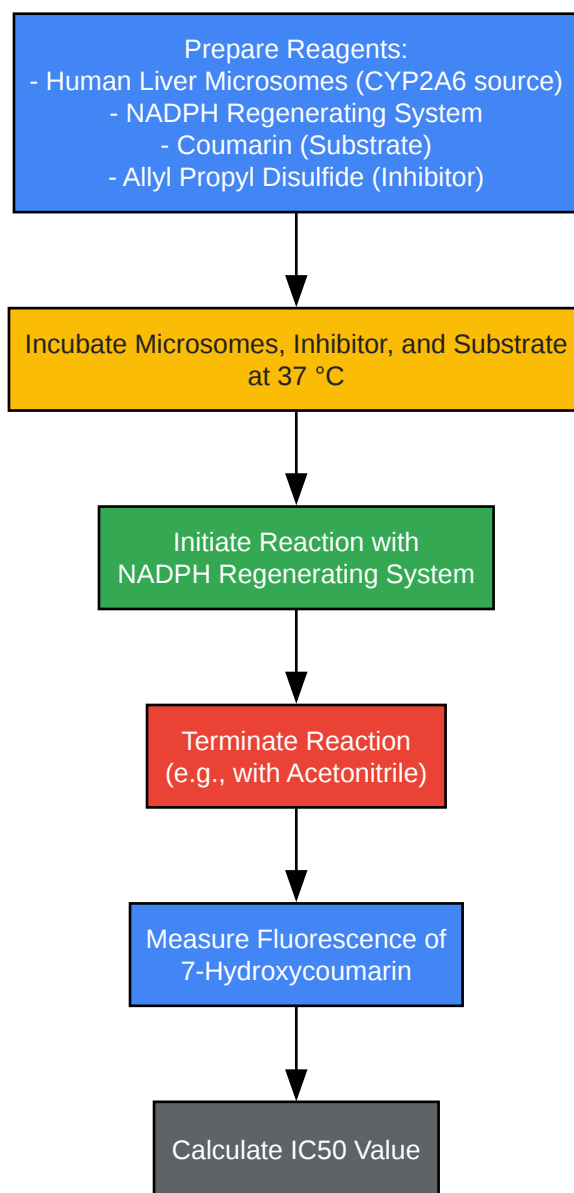
Caption: Workflow for the Oral Glucose Tolerance Test (OGTT).

- Fast male Wistar rats overnight (12-16 hours) with free access to water.
- Record the initial body weight of each rat.
- Collect a baseline blood sample (Time 0) from the tail vein and measure the blood glucose level using a glucometer.

- Administer **allyl propyl disulfide** (dissolved in a suitable vehicle like corn oil) orally by gavage at the desired dose. The control group receives the vehicle only.
- After 30 minutes, administer an oral glucose load (2 g/kg body weight) to all rats.
- Collect blood samples at 30, 60, 90, and 120 minutes after the glucose load and measure the blood glucose levels.
- Plot the blood glucose concentration versus time and calculate the area under the curve (AUC) to determine the effect on glucose tolerance.

## In Vitro CYP2A6 Inhibition Assay (Coumarin 7-Hydroxylation)

This assay determines the inhibitory potential of **allyl propyl disulfide** on CYP2A6 activity by measuring the formation of a fluorescent metabolite from a probe substrate.[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[15\]](#)[\[16\]](#)[\[18\]](#)[\[29\]](#)[\[30\]](#)



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Caption: Workflow for the in vitro CYP2A6 inhibition assay.

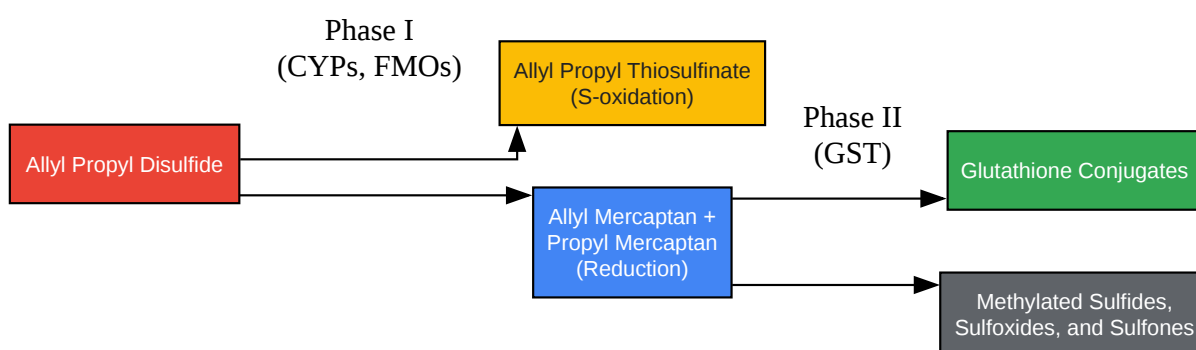
- Prepare a stock solution of **allyl propyl disulfide** in a suitable solvent (e.g., DMSO).
- In a 96-well microplate, add human liver microsomes (as a source of CYP2A6), phosphate buffer (pH 7.4), and varying concentrations of **allyl propyl disulfide**.
- Pre-incubate the mixture at 37 °C for 5 minutes.
- Add the substrate, coumarin, to each well.

- Initiate the enzymatic reaction by adding an NADPH regenerating system.
- Incubate at 37 °C for a predetermined time (e.g., 30 minutes).
- Terminate the reaction by adding a stopping solution (e.g., cold acetonitrile).
- Centrifuge the plate to pellet the precipitated proteins.
- Transfer the supernatant to a new plate and measure the fluorescence of the product, 7-hydroxycoumarin (excitation ~355 nm, emission ~460 nm).
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC<sub>50</sub> value.

## Metabolism

The in vivo metabolism of **allyl propyl disulfide** has not been extensively studied. However, based on the metabolism of structurally related organosulfur compounds like diallyl disulfide and dipropyl disulfide, a probable metabolic pathway can be proposed.<sup>[31][32][33][34][35]</sup> The metabolism likely involves S-oxidation and conjugation reactions.

## Proposed Metabolic Pathway



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Caption: Proposed metabolic pathway of **allyl propyl disulfide**.

## Conclusion

**Allyl propyl disulfide** is a promising natural compound with demonstrated biological activities that warrant further investigation for its therapeutic potential. This guide provides a comprehensive summary of its known properties and detailed experimental protocols to facilitate future research. While significant progress has been made in understanding its effects, further studies are needed to fully elucidate its mechanisms of action, metabolic fate, and complete toxicological profile to support its development in pharmaceutical and other scientific applications.

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